

Safeguarding Your Laboratory: Proper Disposal of 5-Acetyl-2-bromopyridine

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Compound of Interest

Compound Name: 5-Acetyl-2-bromopyridine

Cat. No.: B147078

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **5-Acetyl-2-bromopyridine**, a compound widely used in synthetic organic chemistry and drug development. Adherence to these procedures is critical for minimizing environmental impact and protecting laboratory personnel.

Hazard and Safety Information

5-Acetyl-2-bromopyridine is a combustible liquid that is toxic if swallowed and fatal in contact with skin. It causes skin and serious eye irritation and may cause respiratory irritation.[1][2][3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE): When handling **5-Acetyl-2-bromopyridine**, the following PPE is required:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[4]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[4] Immediately change contaminated clothing.
- **Respiratory Protection:** Use only outdoors or in a well-ventilated area.[2] If vapors or aerosols are generated, a NIOSH-approved respirator with an appropriate filter (e.g., Filter A-(P2)) should be used.

Physical and Chemical Properties

A summary of the key quantitative data for **5-Acetyl-2-bromopyridine** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO
Molecular Weight	200.03 g/mol
Melting Point	124-128 °C
Appearance	Off-white to light yellow crystalline powder
Storage Temperature	0-8 °C

Data sourced from Chem-Impex product information.[\[5\]](#)

Step-by-Step Disposal Procedure

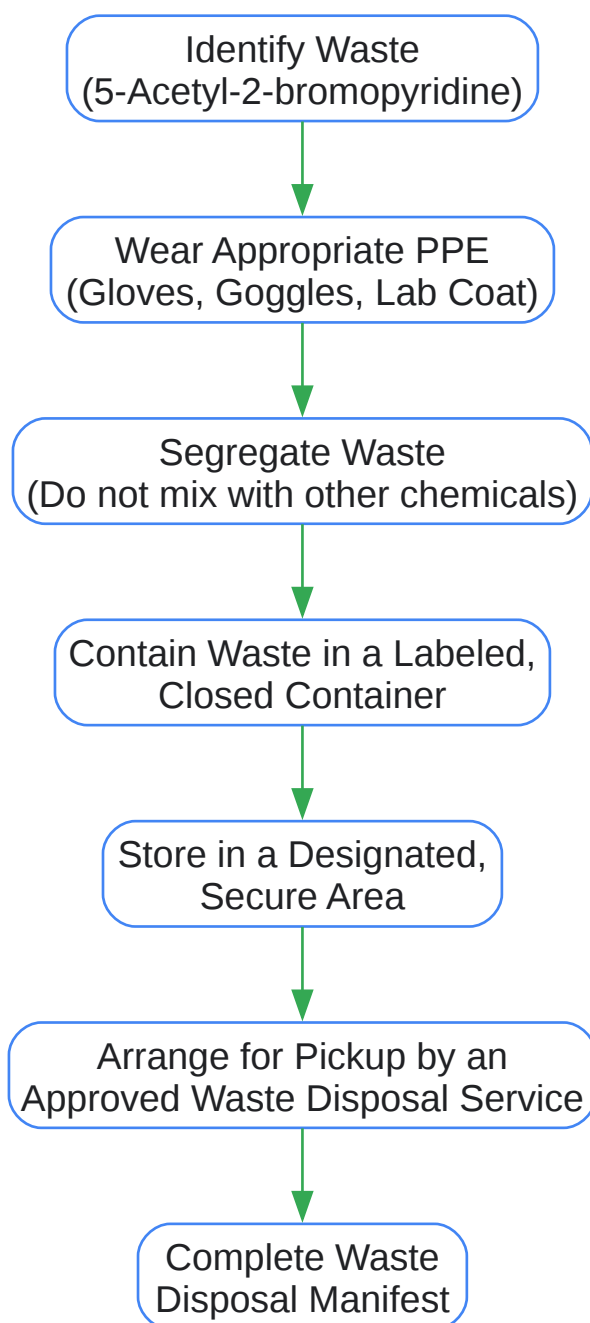
The disposal of **5-Acetyl-2-bromopyridine** must be conducted in accordance with all national and local regulations. The following is a general procedural guide:

- Container Management:
 - Do not mix **5-Acetyl-2-bromopyridine** with other waste.
 - Leave the chemical in its original container whenever possible.
 - Handle uncleaned containers as you would the product itself.
- Waste Collection:
 - For spills, sweep up the solid material and shovel it into a suitable, closed container for disposal.[\[4\]](#)[\[6\]](#) Avoid creating dust.[\[4\]](#)[\[6\]](#)
 - If in liquid form, absorb the spill with an inert, liquid-absorbent material (e.g., Chemizorb®) and collect it for proper disposal.

- Ensure waste containers are tightly closed and stored in a well-ventilated area.[\[2\]](#)
- Labeling and Storage:
 - Clearly label the waste container with the chemical name and associated hazards.
 - Store the waste in a designated, locked-up area accessible only to authorized personnel.
[\[2\]](#)
- Final Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)
 - It is the responsibility of the waste generator to ensure that the disposal is compliant with all applicable laws and regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Acetyl-2-bromopyridine**.



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Caption: Workflow for the proper disposal of **5-Acetyl-2-bromopyridine**.

Emergency Procedures

- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Upon combustion, it may release carbon oxides, nitrogen oxides, and hydrogen bromide gas.[6]

- Accidental Release: Evacuate the area and ensure adequate ventilation.[6] Avoid breathing dust or vapors.[6] Pick up and arrange for disposal without creating dust.[6] Do not let the product enter drains.[6]

By adhering to these detailed procedures, laboratory professionals can ensure the safe handling and disposal of **5-Acetyl-2-bromopyridine**, fostering a culture of safety and environmental responsibility.

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